

Essential Safety and Operational Guide for Handling 9-Bromoanthracene

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Compound of Interest

Compound Name: 9-Bromoanthracene

Cat. No.: B049045

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This guide provides critical safety, handling, and disposal information for **9-Bromoanthracene**, tailored for researchers, scientists, and professionals in drug development. Adherence to these procedures is crucial for ensuring laboratory safety and regulatory compliance.

Hazard Identification and Personal Protective Equipment (PPE)

9-Bromoanthracene is a chemical that requires careful handling due to its potential hazards. It is classified as causing skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).^{[1][2]} Some sources also indicate that it is suspected of causing genetic defects (H341).^[3] Therefore, a comprehensive approach to personal protective equipment is mandatory.

Recommended Personal Protective Equipment (PPE)

| PPE Category | Item | Specifications |
|-------------------------|-------------------------------|--|
| Eye and Face Protection | Safety Goggles or Face Shield | Must meet EN 166 (EU) or NIOSH (US) standards. Tightly fitting safety goggles are essential. A face shield is recommended when there is a risk of splashing.[1][4] |
| Hand Protection | Chemical-Resistant Gloves | Nitrile or neoprene gloves are recommended. Always inspect gloves for tears or punctures before use.[4] |
| Body Protection | Laboratory Coat | A flame-resistant, impervious lab coat should be worn and kept fully buttoned.[1][4] |
| Respiratory Protection | Fume Hood or Respirator | All handling of 9-Bromoanthracene should occur in a certified chemical fume hood to prevent inhalation of dust or vapors.[4] If a fume hood is not available or if exposure limits are exceeded, a full-face respirator with an appropriate cartridge for organic vapors should be used.[1][2] |

Quantitative Data Summary

The following table summarizes key quantitative data for **9-Bromoanthracene**.

| Property | Value |
|-------------------|--|
| Molecular Formula | C ₁₄ H ₉ Br[2][5][6][7] |
| Molecular Weight | 257.13 g/mol [2][5] |
| Appearance | Yellow or greenish-yellow powder[5] |
| Melting Point | 98-100 °C[8] |
| Solubility | Insoluble in water; soluble in most polar organic solvents.[9] |
| CAS Number | 1564-64-3[5][6][7][8][10] |

Operational Plan: From Handling to Disposal

A systematic approach to the handling, storage, and disposal of **9-Bromoanthracene** is crucial to minimize exposure and ensure laboratory safety.

Step 1: Preparation and Handling

- Pre-Handling Checks: Before beginning work, ensure that all required PPE is correctly worn. [4] Confirm that a safety shower and eyewash station are easily accessible.[4]
- Location: All manipulations of **9-Bromoanthracene**, including weighing and transferring, must be performed within a properly functioning chemical fume hood.[4]
- Dispensing: Use appropriate, non-sparking tools (e.g., spatulas) to handle the solid compound.[1] Take care to avoid the formation of dust and aerosols.[1]
- Contamination Prevention: Avoid all contact with skin, eyes, and clothing.[3]
- Hygiene: After handling, thoroughly wash hands and any exposed skin with soap and water. [3] Do not eat, drink, or smoke in the laboratory.

Step 2: Storage

- Container: Store **9-Bromoanthracene** in a tightly closed, properly labeled container.[1][3]

- Conditions: The storage area should be a dry, cool, and well-ventilated place.[\[1\]](#) It should be stored locked up and away from incompatible materials such as strong oxidizing agents.[\[1\]](#) [\[3\]](#)[\[11\]](#)

Step 3: Spill Management

In the event of a spill, follow these procedures:

- Evacuate: If the spill is large or in a poorly ventilated area, evacuate the immediate vicinity.
- Ventilate: Ensure adequate ventilation.
- Contain: Prevent the further spread of the material.
- Cleanup: For small spills, carefully sweep or scoop up the solid material, avoiding dust generation, and place it into a designated, sealed container for disposal.[\[1\]](#)[\[11\]](#) For larger spills, contact your institution's Environmental Health and Safety (EHS) department immediately.[\[11\]](#)
- Decontaminate: Clean the spill area with an appropriate solvent, followed by washing with soap and water. All cleanup materials must be disposed of as hazardous waste.[\[11\]](#)

Step 4: Disposal

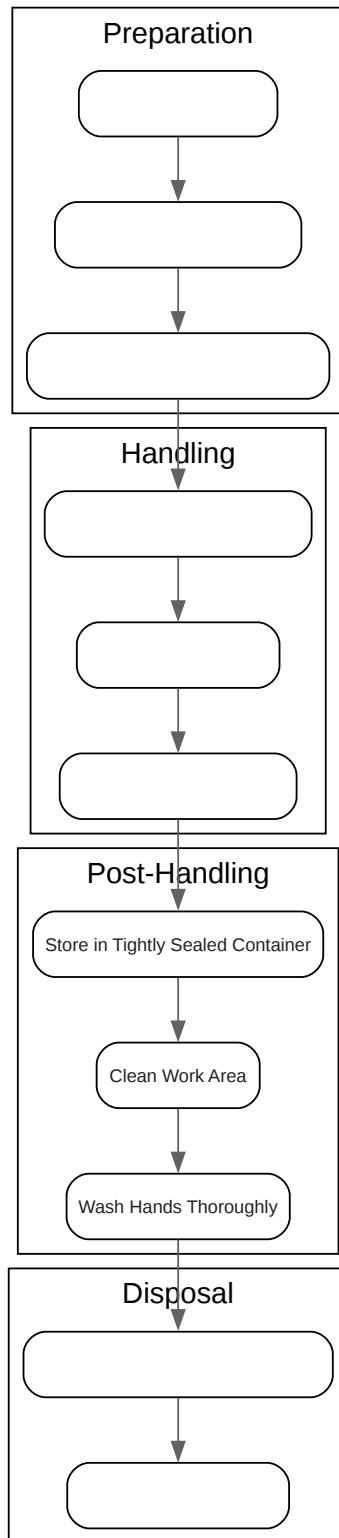
Proper disposal is essential to prevent environmental contamination.

- Waste Segregation: Do not mix **9-Bromoanthracene** waste with other waste streams. It must be collected in a dedicated and clearly labeled hazardous waste container.[\[11\]](#)
- Container Labeling: The waste container must be leak-proof and clearly labeled with "Hazardous Waste," the full chemical name "**9-Bromoanthracene**," and any associated hazard symbols.[\[11\]](#)
- Final Disposal: The ultimate disposal of **9-Bromoanthracene** must be handled by a licensed hazardous waste disposal company.[\[11\]](#) Contact your institution's EHS department to arrange for pickup and disposal in accordance with all local, state, and federal regulations.[\[3\]](#) [\[11\]](#)

Visual Workflow Guides

The following diagrams illustrate key procedural workflows for handling **9-Bromoanthracene**.

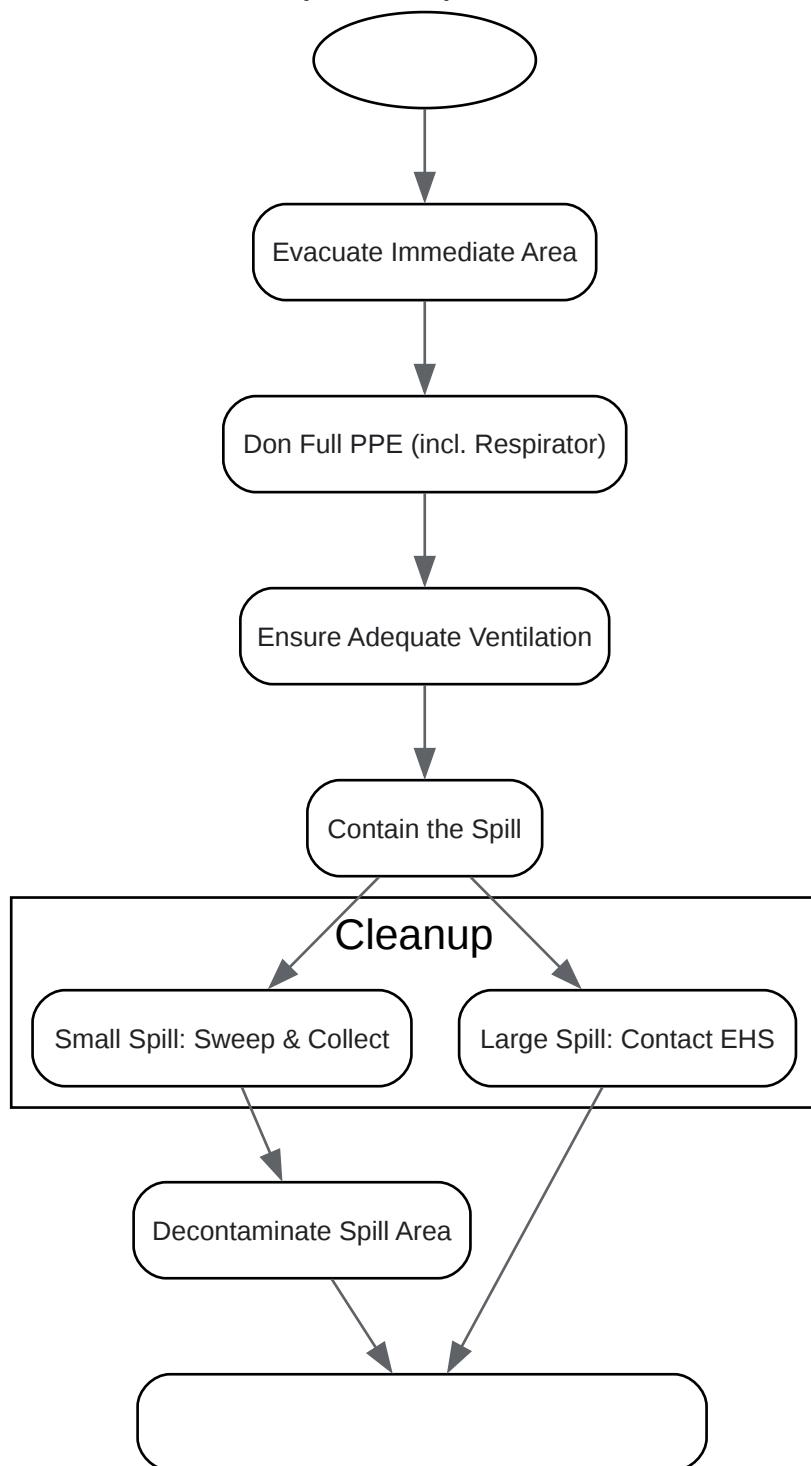
Standard Operating Procedure for Handling 9-Bromoanthracene



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Caption: Workflow for the safe handling of **9-Bromoanthracene**.

Chemical Spill Response Workflow



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Caption: Workflow for handling a **9-Bromoanthracene** spill.

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References

- 1. echemi.com [echemi.com]
- 2. fishersci.at [fishersci.at]
- 3. tcichemicals.com [tcichemicals.com]
- 4. benchchem.com [benchchem.com]
- 5. 9-Bromoanthracene | C14H9Br | CID 74062 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. assets.thermofisher.cn [assets.thermofisher.cn]
- 7. 9-Bromoanthracene [webbook.nist.gov]
- 8. chemsynthesis.com [chemsynthesis.com]
- 9. guidechem.com [guidechem.com]
- 10. 9-Bromoanthracene - Safety Data Sheet [chemicalbook.com]
- 11. benchchem.com [benchchem.com]
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